

# An In-Depth Technical Guide to 2-Chloro-5-methoxy-4-methylpyridine

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## Compound of Interest

Compound Name: 2-Chloro-5-methoxy-4-methylpyridine

CAS No.: 1227593-77-2

Cat. No.: B1431756

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CAS Number: 1227593-77-2 | Molecular Formula: C<sub>7</sub>H<sub>8</sub>ClNO | Molecular Weight: 157.60 g/mol

## Introduction: Strategic Importance of Substituted Pyridines in Modern Chemistry

The pyridine scaffold is a cornerstone in medicinal chemistry and materials science, valued for its versatile reactivity and biological significance.<sup>[1]</sup> Within this class of compounds, **2-Chloro-5-methoxy-4-methylpyridine** emerges as a strategically important building block. Its trifunctional nature—a reactive chloro group at the 2-position, an electron-donating methoxy group at the 5-position, and a methyl group at the 4-position—offers a nuanced platform for synthesizing complex molecular architectures. The chloro substituent serves as a versatile handle for nucleophilic substitution and cross-coupling reactions, while the methoxy and methyl groups modulate the electronic properties and steric environment of the pyridine ring, influencing its reactivity and the biological activity of its derivatives.<sup>[2][3]</sup> This guide provides an in-depth analysis of **2-Chloro-5-methoxy-4-methylpyridine**, including a proposed synthetic pathway, physicochemical properties, key reactivity patterns, and its potential applications in

drug discovery and development, aimed at researchers and professionals in the chemical sciences.

## Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2-Chloro-5-methoxy-4-methylpyridine** is presented below. It is important to note that a specific Safety Data Sheet (SDS) for this exact CAS number is not readily available; therefore, the handling precautions are based on data from closely related chloromethyl- and methoxypyridine compounds.[\[4\]](#)[\[5\]](#)

| Property          | Value                                                                         | Source                     |
|-------------------|-------------------------------------------------------------------------------|----------------------------|
| CAS Number        | 1227593-77-2                                                                  | <a href="#">[4]</a>        |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> ClNO                                            | <a href="#">[4]</a>        |
| Molecular Weight  | 157.60                                                                        | <a href="#">[4]</a>        |
| Appearance        | White to off-white solid (predicted)                                          | Supplier Data              |
| Purity            | ≥98% (typical)                                                                | Supplier Data              |
| Solubility        | Soluble in common organic solvents (e.g., DCM, MeOH, DMSO)                    | General Chemical Knowledge |
| Storage           | Store in a cool, dry, well-ventilated area away from incompatible substances. | <a href="#">[5]</a>        |

### General Safety Precautions:

- Handling: Use in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[5\]](#)
- Hazards: Assumed to be harmful if swallowed, in contact with skin, or if inhaled. May cause skin and eye irritation.[\[4\]](#)

- Incompatible Materials: Strong oxidizing agents, strong acids.[5]

## Proposed Synthetic Pathway and Methodologies

A validated, step-by-step synthesis for **2-Chloro-5-methoxy-4-methylpyridine** is not explicitly detailed in publicly available literature. However, based on established pyridine chemistry, a plausible and robust multi-step synthetic route can be proposed, starting from the commercially available 2-hydroxy-4-methylpyridine. This pathway leverages two fundamental transformations in pyridine chemistry: chlorination of a pyridone and subsequent nucleophilic aromatic substitution (S<sub>N</sub>Ar).



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**Figure 1:** Proposed multi-step synthesis of **2-Chloro-5-methoxy-4-methylpyridine**.

### Step 1: Chlorination of 2-Hydroxy-4-methylpyridine

The initial step involves the conversion of the pyridone tautomer of 2-hydroxy-4-methylpyridine to the corresponding 2-chloropyridine. This is a standard transformation, typically achieved by heating with a strong chlorinating agent such as phosphorus oxychloride (POCl<sub>3</sub>).[6][7]

#### Experimental Protocol:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-hydroxy-4-methylpyridine (1.0 eq).
- Carefully add phosphorus oxychloride (3.0-5.0 eq) portion-wise at room temperature.
- Heat the reaction mixture to reflux (approximately 110-120 °C) and maintain for 2-4 hours, monitoring the reaction progress by TLC or LC-MS.
- After completion, cool the mixture to room temperature and carefully quench by pouring it onto crushed ice.

- Neutralize the acidic solution with a saturated aqueous solution of sodium bicarbonate or sodium hydroxide until the pH is ~7-8.
- Extract the aqueous layer with a suitable organic solvent, such as dichloromethane or ethyl acetate (3 x volumes).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 2-chloro-4-methylpyridine.
- Purify the product by vacuum distillation or column chromatography on silica gel.

## Step 2 & 3: N-Oxidation and Subsequent Functionalization

Direct functionalization of the 5-position can be challenging. A common strategy to activate the pyridine ring for further substitution is through the formation of the N-oxide. The N-oxide can then be rearranged and hydrolyzed to introduce a hydroxyl group at the 5-position.

Experimental Protocol (N-Oxidation):

- Dissolve 2-chloro-4-methylpyridine (1.0 eq) in a chlorinated solvent like dichloromethane.
- Add meta-chloroperoxybenzoic acid (m-CPBA) (1.1-1.5 eq) portion-wise at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Upon completion, wash the reaction mixture with a saturated solution of sodium bicarbonate to remove excess m-CPBA and the resulting meta-chlorobenzoic acid.
- Extract, dry, and concentrate the organic phase to yield 2-chloro-4-methylpyridine N-oxide.

Further steps would involve a rearrangement (e.g., with acetic anhydride) followed by hydrolysis to install the hydroxyl group at the 5-position.

## Step 4: O-Methylation to Yield the Final Product

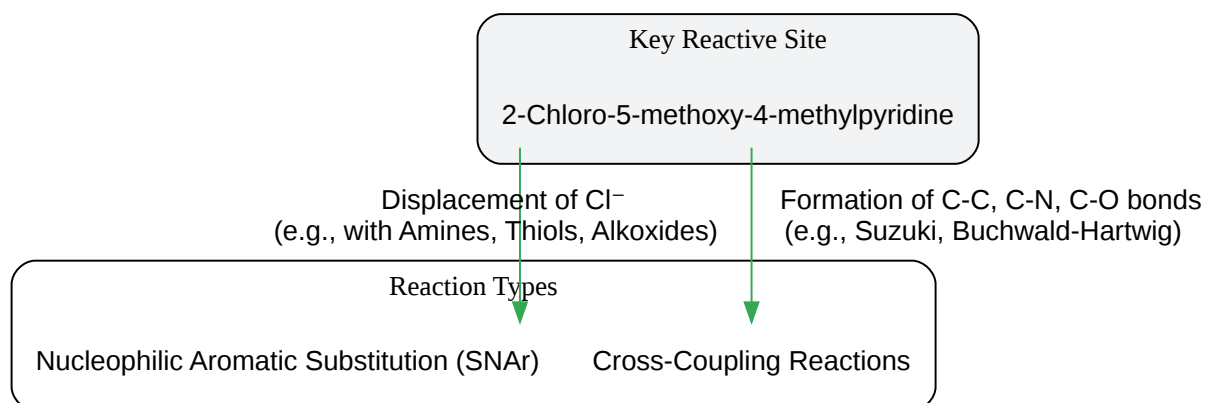
The final step is a Williamson ether synthesis, where the hydroxyl group of 2-chloro-5-hydroxy-4-methylpyridine is methylated.

### Experimental Protocol:

- Dissolve 2-chloro-5-hydroxy-4-methylpyridine (1.0 eq) in an anhydrous polar aprotic solvent such as DMF or acetonitrile.
- Add a suitable base, such as potassium carbonate ( $K_2CO_3$ , 2.0 eq) or sodium hydride (NaH, 1.2 eq), and stir for 30 minutes at room temperature.
- Add a methylating agent, such as methyl iodide (MeI, 1.5 eq) or dimethyl sulfate ( $(CH_3)_2SO_4$ , 1.5 eq), dropwise.
- Stir the reaction at room temperature or with gentle heating (40-60 °C) until completion (monitored by TLC/LC-MS).
- Quench the reaction with water and extract the product with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography on silica gel to afford pure **2-Chloro-5-methoxy-4-methylpyridine**.

## Reactivity and Key Transformations

The reactivity of **2-Chloro-5-methoxy-4-methylpyridine** is dictated by the interplay of its functional groups. The electron-deficient nature of the pyridine ring, enhanced by the chloro substituent, makes the 2-position susceptible to nucleophilic aromatic substitution ( $SNAr$ ).<sup>[3][8]</sup>



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**Figure 2:** Key reactivity pathways for **2-Chloro-5-methoxy-4-methylpyridine**.

1. Nucleophilic Aromatic Substitution (SNAr): The 2-chloro group is an excellent leaving group for SNAr reactions. This allows for the facile introduction of a wide range of nucleophiles, including:

- Amines: To form 2-aminopyridine derivatives, which are common motifs in pharmaceuticals.
- Thiols: To synthesize 2-thiopyridines.
- Alkoxides: To introduce different alkoxy groups at the 2-position.

Protocol for a Generic SNAr with an Amine:

- In a sealed tube, dissolve **2-Chloro-5-methoxy-4-methylpyridine** (1.0 eq) in a polar solvent like DMSO or NMP.
- Add the desired amine (1.2-2.0 eq) and a non-nucleophilic base such as diisopropylethylamine (DIPEA) or potassium carbonate (2.0-3.0 eq).
- Heat the reaction mixture to 80-150 °C for 12-48 hours.
- Monitor the reaction by LC-MS.

- Upon completion, cool to room temperature, dilute with water, and extract with ethyl acetate.
- Purify via column chromatography.

2. Palladium-Catalyzed Cross-Coupling Reactions: The 2-chloro position is also amenable to various palladium-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-heteroatom bonds. This includes:

- Suzuki Coupling: With boronic acids or esters to introduce aryl or alkyl groups.
- Buchwald-Hartwig Amination: For the formation of C-N bonds with a wide range of amines.
- Sonogashira Coupling: With terminal alkynes to introduce alkynyl moieties.

## Applications in Drug Discovery and Development

Substituted pyridines are prevalent in a multitude of FDA-approved drugs. The specific substitution pattern of **2-Chloro-5-methoxy-4-methylpyridine** makes it a highly valuable intermediate for synthesizing compounds targeting various biological systems.

- Kinase Inhibitors: The pyridine scaffold is a common feature in many kinase inhibitors, where it can act as a hinge-binder in the ATP-binding pocket of the enzyme. The functional groups on this molecule allow for the exploration of structure-activity relationships (SAR) to optimize potency and selectivity.
- Nicotinic Acetylcholine Receptor (nAChR) Ligands: Highly substituted pyridines are key components of ligands for nAChRs. Derivatives of 2-chloro-5-methoxypyridine have been investigated as potential agents for positron emission tomography (PET) imaging of these receptors, which are implicated in neurological disorders such as Alzheimer's disease and schizophrenia.<sup>[9]</sup>
- Agrochemicals: Pyridine derivatives are also widely used in the agrochemical industry as herbicides and pesticides. The reactivity of the chloro group allows for the attachment of various toxico-pharmacophores.<sup>[5][7][10]</sup>

## Conclusion

**2-Chloro-5-methoxy-4-methylpyridine** is a versatile and valuable building block for chemical synthesis. While a direct, published synthetic protocol is not readily available, a logical and robust pathway can be proposed based on well-established pyridine chemistry. Its trifunctional nature provides multiple handles for derivatization through nucleophilic substitution and cross-coupling reactions, making it an ideal starting material for the synthesis of complex molecules in medicinal and agricultural chemistry. The insights and protocols provided in this guide are intended to empower researchers to effectively utilize this compound in their synthetic endeavors and drug discovery programs.

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